

# Troubleshooting film defects in poly("2,2,2-Trifluoroethyl acrylate") coatings

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## Compound of Interest

Compound Name: 2,2,2-Trifluoroethyl acrylate

Cat. No.: B1294459

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## Technical Support Center: Poly("2,2,2-Trifluoroethyl acrylate") Coatings

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with poly("2,2,2-Trifluoroethyl acrylate") (PTFEA) coatings.

## Troubleshooting Film Defects

This section addresses common defects encountered during the fabrication of PTFEA films, their probable causes, and recommended solutions.

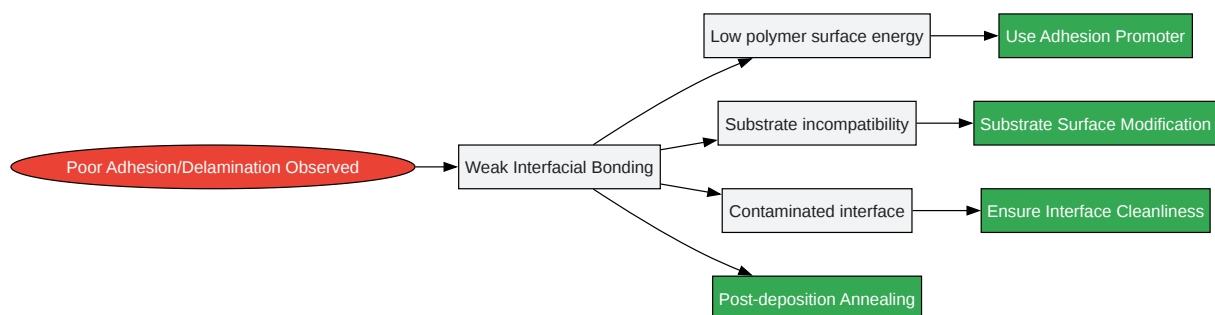
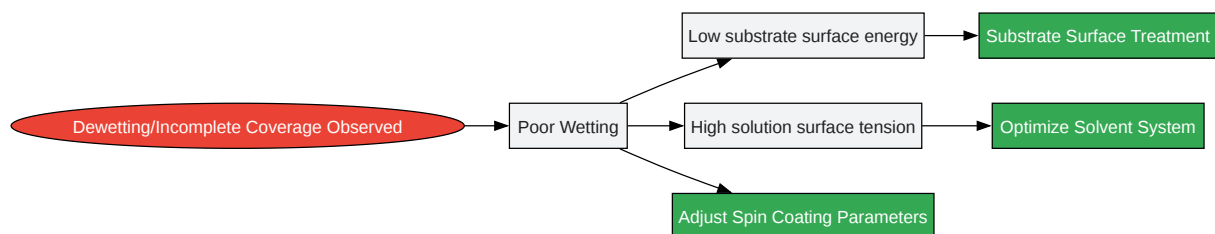
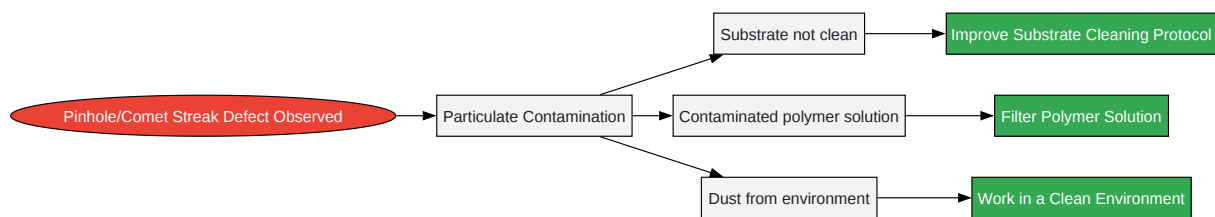
### Pinholes and Comet Streaks

Question: My PTFEA film has small, circular voids (pinholes) and/or linear defects (comet streaks). What is causing this and how can I prevent it?

Answer:

Pinholes and comet streaks are typically caused by particulate contamination on the substrate or in the polymer solution. The coating solution flows around these particles, leaving voids or tails as it dries.

Troubleshooting Workflow:



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